

# TD-165 Epoxy Resin Systems: A Technical Guide for Scientific Specimen Embedding

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## Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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This in-depth technical guide provides a comprehensive overview of the **TD-165** epoxy resin systems for the embedding of scientific specimens. The **TD-165** is a hardener component that is used in conjunction with either SikaBiresin® TD150 or SikaBiresin® TD160 resin. This document outlines the technical specifications of these systems, provides detailed protocols for specimen embedding, and offers guidance on troubleshooting common issues.

## Core Resin Systems and Properties

The **TD-165** hardener is formulated to be used with two primary epoxy resins: SikaBiresin® TD150 and SikaBiresin® TD160. The choice between these resins will depend on the specific application, particularly the desired viscosity and curing time. The SikaBiresin® TD150 system offers a lower viscosity and a longer pot life, which can be advantageous for delicate specimens requiring slower infiltration. The SikaBiresin® TD160 system has a higher viscosity and a faster curing time, making it suitable for more rapid processing of robust samples.

## Quantitative Data Summary

The following tables summarize the key quantitative properties of the two resin systems when mixed with the **TD-165** hardener. These values are derived from the manufacturer's product data sheets and are essential for procedural planning and troubleshooting.

Table 1: Physical Properties of **TD-165** Epoxy Resin Systems

Property	SikaBiresin® TD150 / TD-165	SikaBiresin® TD160 / TD-165
Mixing Ratio (Resin:Hardener by weight)	100 : 50	100 : 50
Mixing Ratio (Resin:Hardener by volume)	100 : 50	100 : 50
Viscosity of Mixture at 25°C (mPa·s)	~500	~1100
Density of Mixture at 23°C (g/cm <sup>3</sup> )	~1.06	~1.06
Pot Life (150g at 25°C)	~60 minutes	~40 minutes
Color	Transparent	Transparent

Note: The refractive index for the cured SikaBiresin® TD150/TD165 and TD160/TD165 systems is not specified in the manufacturer's documentation. For applications where this parameter is critical, such as high-resolution light microscopy and correlative light and electron microscopy (CLEM), it is recommended that the refractive index be determined experimentally.

Table 2: Curing and Mechanical Properties of **TD-165** Epoxy Resin Systems

Property	SikaBiresin® TD150 / TD-165	SikaBiresin® TD160 / TD-165
Tack-free time (thin layer at 23°C)	8 - 9 hours	6 - 7 hours
Hardness after 24h at Room Temperature (Shore D)	~D 55	Not Specified
Hardness after 7 days at Room Temperature (Shore D)	~D 80	~D 84
Hardness after 24h at RT + 16h at 50°C (Shore D)	~D 81	Not Specified
Glass Transition Temperature (Tg) after 7 days at RT (°C)	53	56
Glass Transition Temperature (Tg) after post-curing (°C)	53 (24h RT + 16h @50°C)	73 (24h @23°C + 16h @80°C)
Flexural Modulus (MPa)	1600	2800
Elongation at Maximum Strength (%)	5	5.3

## Experimental Protocols

The following protocols are adapted from standard methodologies for embedding biological specimens in epoxy resin for electron microscopy. These should be considered as a starting point and may require optimization based on the specific tissue or cell type.

### I. Specimen Fixation

Proper fixation is critical for preserving the ultrastructure of the specimen.

- **Primary Fixation:** Immerse small tissue blocks (no larger than 1mm<sup>3</sup>) in a primary fixative solution. A common and effective primary fixative is a mixture of 2.5% glutaraldehyde and 2% paraformaldehyde in a 0.1 M sodium cacodylate or phosphate buffer (pH 7.2-7.4).

Fixation time can range from 2 hours to overnight at 4°C. For cell cultures, the fixative can be added directly to the culture medium.

- **Washing:** After primary fixation, wash the specimens thoroughly in the same buffer used for the fixative (e.g., 3 x 10-minute washes) to remove excess aldehydes.
- **Secondary Fixation (Post-fixation):** To enhance contrast, particularly of membranes, post-fix the specimens in 1% osmium tetroxide in 0.1 M sodium cacodylate or phosphate buffer for 1-2 hours at room temperature. This step should be performed in a fume hood.
- **Washing:** Wash the specimens with distilled water (3 x 10-minute washes) to remove excess osmium tetroxide.

## II. Dehydration and Infiltration

The goal of dehydration is to remove all water from the specimen, which is then replaced by the resin.

- **Dehydration Series:** Dehydrate the specimens through a graded series of ethanol:
  - 50% ethanol for 10 minutes
  - 70% ethanol for 10 minutes
  - 90% ethanol for 10 minutes
  - 100% ethanol for 3 x 15 minutes
- **Transition Solvent:** Use a transition solvent that is miscible with both ethanol and the epoxy resin. Propylene oxide is a common choice.
  - 1:1 mixture of 100% ethanol and propylene oxide for 15 minutes.
  - 100% propylene oxide for 2 x 15 minutes.
- **Infiltration with **TD-165** Resin System:**

- Prepare the desired **TD-165** resin system (TD150 or TD160 with **TD-165** hardener) according to the 100:50 by weight mixing ratio. Mix thoroughly but gently for at least 2 minutes to avoid introducing air bubbles.
- Infiltrate the specimens with increasing concentrations of the resin mixture in propylene oxide:
  - 1:1 mixture of resin and propylene oxide for 1-2 hours (for SikaBiresin® TD150/TD165) or 30-60 minutes (for SikaBiresin® TD160/TD165) on a rotator.
  - 100% resin mixture overnight on a rotator for the TD150 system, or for 2-4 hours for the TD160 system. A second change of 100% resin for 1-2 hours is recommended.

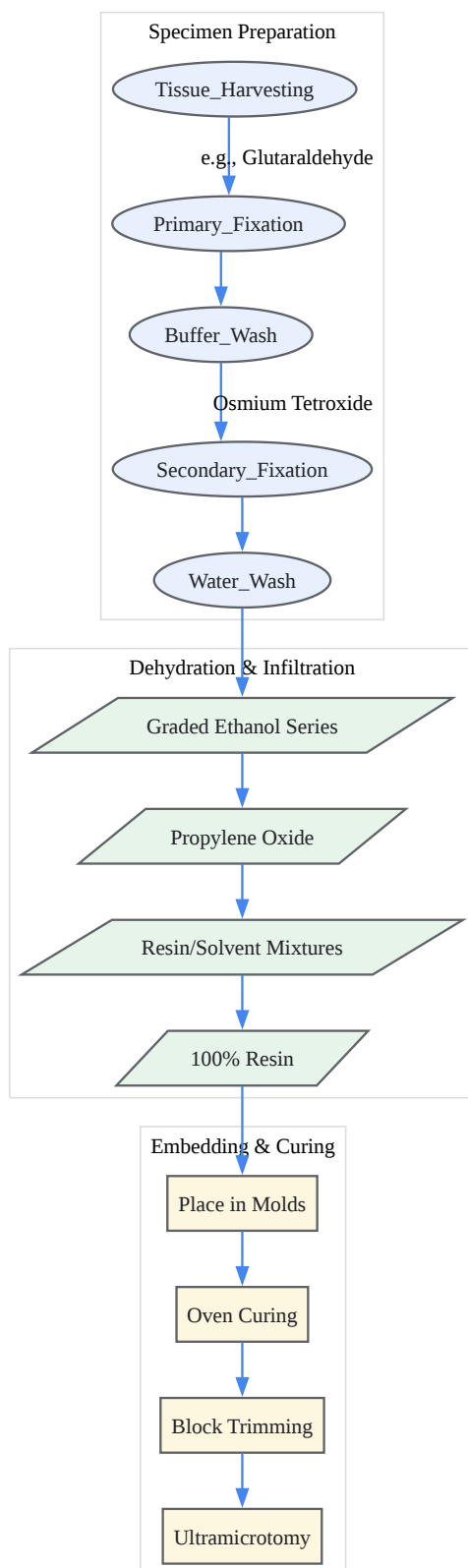
### III. Embedding and Polymerization

- Embedding: Place the infiltrated specimens into embedding molds (e.g., BEEM® capsules or flat embedding molds). Orient the specimen as required using a fine probe. Fill the molds with fresh, bubble-free resin mixture.
- Polymerization (Curing): Transfer the molds to an oven for polymerization.
  - SikaBiresin® TD150/**TD-165**: Cure at 60°C for 24-48 hours.
  - SikaBiresin® TD160/**TD-165**: Cure at 60°C for 12-24 hours. A post-cure at 80°C for 16 hours can be performed to achieve maximum hardness and a higher glass transition temperature.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for embedding a scientific specimen using a **TD-165** epoxy resin system.

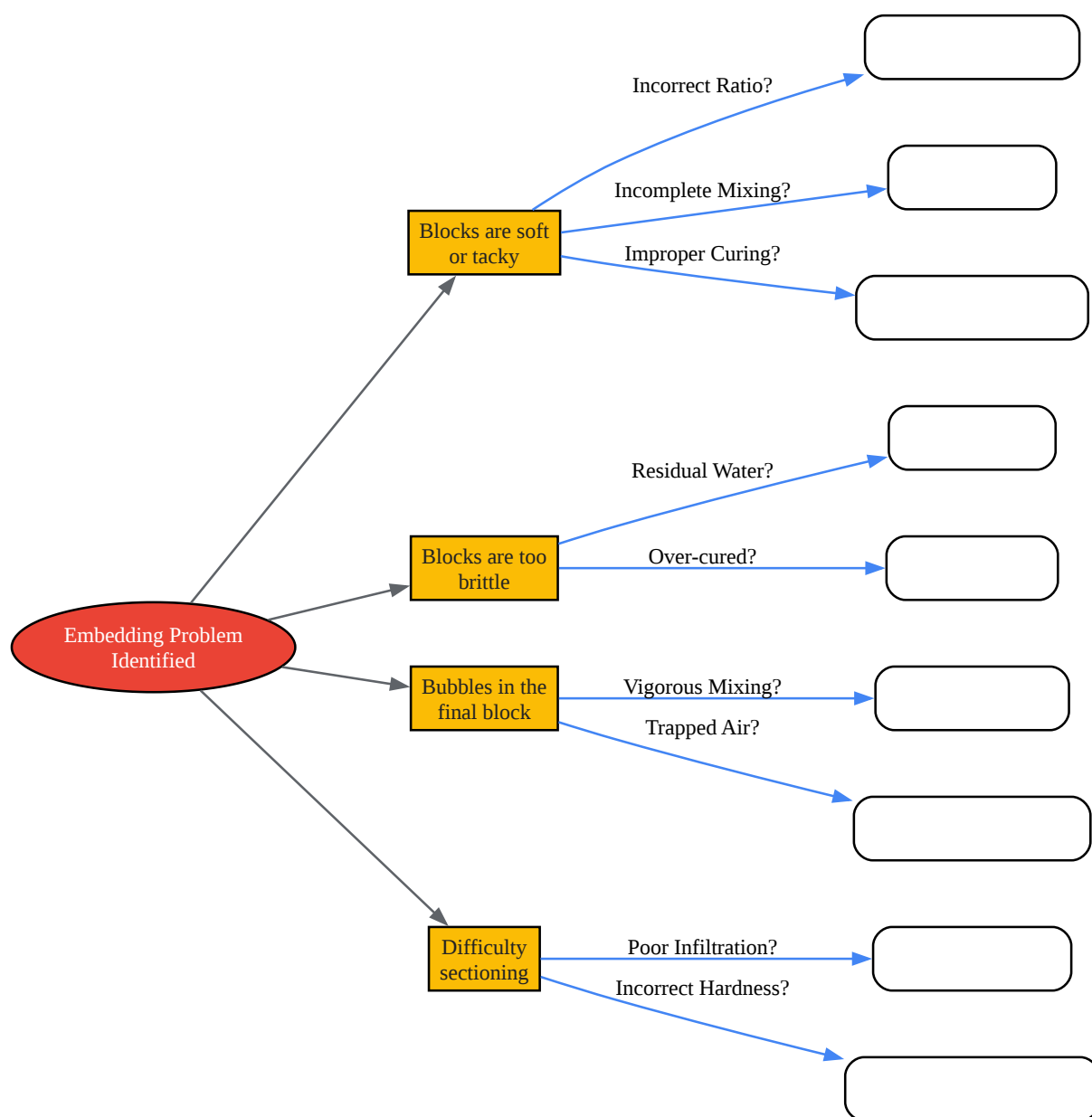


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Caption: General workflow for scientific specimen embedding using a **TD-165** epoxy resin system.

## Troubleshooting Common Embedding Issues

This decision tree provides a logical guide for troubleshooting common problems encountered during the embedding process.



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Caption: A decision tree for troubleshooting common issues in epoxy resin embedding.



## Safety and Handling

Epoxy resins and their hardeners are chemicals that require careful handling. Always consult the Safety Data Sheet (SDS) provided by the manufacturer before use.

- **Personal Protective Equipment (PPE):** Always wear nitrile gloves, safety glasses, and a lab coat when handling resins and hardeners.
- **Ventilation:** Work in a well-ventilated area or under a fume hood, especially when using volatile chemicals like osmium tetroxide and propylene oxide.
- **Skin Contact:** Avoid direct skin contact. If contact occurs, wash the affected area immediately with soap and water.
- **Disposal:** Dispose of uncured resin and related chemical waste according to your institution's hazardous waste guidelines. Cured resin is generally considered inert and can be disposed of as solid waste.

This guide provides a foundational understanding of the **TD-165** epoxy resin systems for scientific specimen embedding. Researchers are encouraged to use this information as a starting point and to optimize the protocols for their specific research needs.

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